

"1-Demethyl phenazolam" solubility in different organic solvents

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Compound of Interest

Compound Name: *1-Demethyl phenazolam*

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Solubility Profile of 1-Demethyl Phenazolam: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility of **1-Demethyl phenazolam** (also known as N-desmethylphenazolam), a metabolite of the designer benzodiazepine phenazolam. Due to its status as a metabolite and research chemical, publicly available, quantitative solubility data for **1-Demethyl phenazolam** in various organic solvents is limited. A safety data sheet for **1-Demethyl Phenazolam** indicates that its solubility in water and its partition coefficient have not been determined. This guide provides the available solubility information for the parent compound, phenazolam, as a reference point. Furthermore, it outlines a comprehensive experimental protocol for determining the solubility of compounds like **1-Demethyl phenazolam** in organic solvents, a critical parameter for analytical and research applications.

Introduction

1-Demethyl phenazolam is the N-desmethylated metabolite of phenazolam, a potent triazolo-benzodiazepine. Understanding the solubility of this metabolite is crucial for the development of analytical methods for its detection in biological matrices, for its use as a reference standard in forensic and clinical toxicology, and for further pharmacological research. Solubility data

informs the choice of solvents for sample preparation, chromatographic analysis, and in vitro assay development.

While specific data for **1-Demethyl phenazolam** is scarce, the physicochemical properties of the parent compound, phenazolam, can offer initial insights. Phenazolam is an analytical reference standard categorized as a benzodiazepine and has been identified in samples seized by law enforcement[1].

Solubility Data

1-Demethyl Phenazolam

As of the date of this publication, specific quantitative solubility data for **1-Demethyl phenazolam** in common organic solvents has not been published in the readily available scientific literature. A safety data sheet for the compound explicitly states that its solubility in water is "Not determined".

Phenazolam (Parent Compound)

The solubility of the parent compound, phenazolam, has been reported in several organic solvents. This information can serve as a useful, albeit approximate, guide for researchers working with its demethylated metabolite. It is important to note that the removal of the methyl group may slightly alter the polarity and, consequently, the solubility profile of the molecule.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes	Source
Dimethylformamide (DMF)	30	77.39	-	[1]
Dimethyl sulfoxide (DMSO)	20	51.59	Sonication is recommended.	[1] [2]
Ethanol	10	25.80	Sonication is recommended.	[1] [2]
DMF:PBS (pH 7.2) (1:1)	0.5	1.29	-	[1]

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a compound such as **1-Demethyl phenazolam** in various organic solvents using the saturation shake-flask method, which is a widely accepted technique.

Objective: To determine the equilibrium solubility of **1-Demethyl phenazolam** in a selection of organic solvents at a specified temperature.

Materials:

- **1-Demethyl phenazolam** (analytical standard)
- Selected organic solvents (e.g., methanol, ethanol, acetonitrile, dimethyl sulfoxide, dimethylformamide) of high purity
- Vials with screw caps
- Analytical balance
- Vortex mixer

- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry)
- Volumetric flasks and pipettes

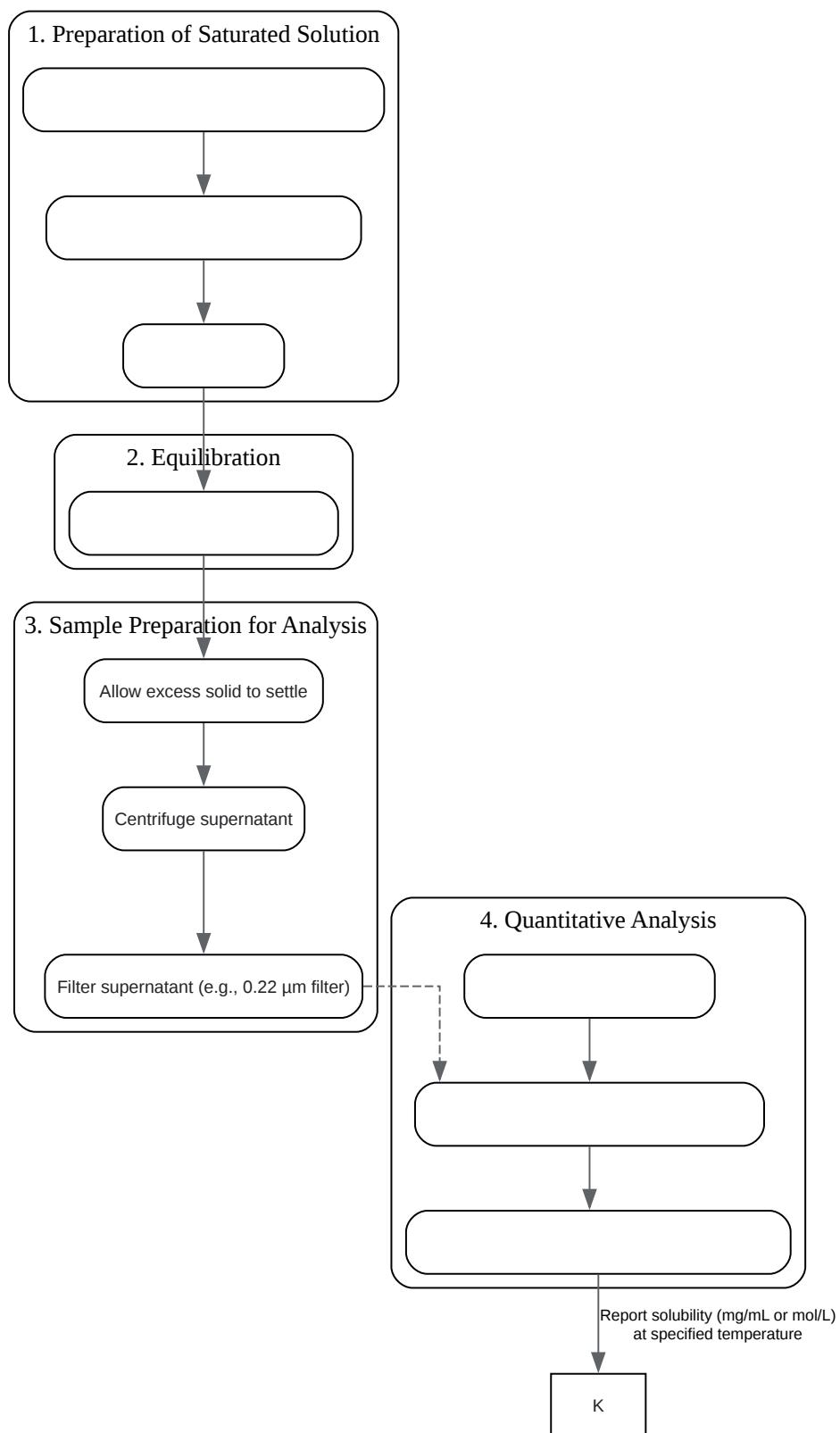
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **1-Demethyl phenazolam** to a series of vials. The amount should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
 - Add a known volume of the desired organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. A typical duration is 24 to 48 hours. The time required may need to be determined empirically.
- Sample Preparation for Analysis:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.

- To remove any remaining undissolved solid, centrifuge the supernatant at a high speed (e.g., 10,000 rpm for 10 minutes).
- Filter the resulting supernatant through a syringe filter into a clean vial.
- Quantitative Analysis:
 - Prepare a series of calibration standards of **1-Demethyl phenazolam** of known concentrations in the solvent of interest.
 - Analyze the filtered saturated solution and the calibration standards using a validated HPLC method. Various analytical methods have been developed for the detection and quantification of benzodiazepines and their metabolites, often employing techniques like HPLC and GC-MS[3][4].
 - Construct a calibration curve by plotting the analytical response versus the concentration of the standards.
 - Determine the concentration of **1-Demethyl phenazolam** in the saturated solution by interpolating its analytical response on the calibration curve.
- Data Reporting:
 - Express the solubility in units of mg/mL or mol/L.
 - Report the temperature at which the solubility was determined.

Visual Representations

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **1-Demethyl phenazolam**.

Conclusion

While direct quantitative solubility data for **1-Demethyl phenazolam** in organic solvents remains to be published, the information available for its parent compound, phenazolam, provides a valuable starting point for researchers. The experimental protocol detailed in this guide offers a robust methodology for determining the solubility of this and other similar compounds. Accurate solubility data is fundamental to advancing research in the analytical toxicology and pharmacology of new psychoactive substances.

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- To cite this document: BenchChem. ["1-Demethyl phenazolam" solubility in different organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1357205#1-demethyl-phenazolam-solubility-in-different-organic-solvents>

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